

Application Notes and Protocols: Hemagglutination Inhibition Assay with BMS-199945

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Compound of Interest

Compound Name: BMS-199945

Cat. No.: B1667182

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Introduction

The hemagglutination inhibition (HI) assay is a well-established method for quantifying the titer of antibodies against influenza virus or for evaluating the inhibitory activity of antiviral compounds. This assay is predicated on the ability of the influenza virus hemagglutinin (HA) protein to agglutinate red blood cells (RBCs) of specific species. Antiviral agents that block the function of HA can prevent this agglutination. **BMS-199945** is a small molecule inhibitor of influenza A virus fusion. It specifically targets the HA protein, preventing the low-pH-induced conformational changes necessary for the viral and endosomal membranes to fuse, thereby inhibiting viral entry into the host cell. These application notes provide a detailed protocol for utilizing the HI assay to determine the inhibitory activity of **BMS-199945** against influenza A virus.

Principle of the Assay

The HI assay leverages the property of influenza virus to cause hemagglutination. The viral HA surface proteins bind to sialic acid receptors on the surface of red blood cells, creating a lattice structure that results in agglutination. In the presence of an inhibitory compound like **BMS-199945**, the function of HA is blocked. This inhibition prevents the virus from binding to the red blood cells, and as a result, the RBCs will settle at the bottom of the well, forming a distinct

"button." The highest dilution of the compound that completely inhibits hemagglutination is considered the minimum inhibitory concentration.

Quantitative Data Summary

The inhibitory activity of **BMS-199945** has been quantified in various antiviral assays. The following table summarizes the reported 50% inhibitory concentration (IC₅₀) and 50% effective concentration (EC₅₀) values.

Assay Type	Virus Strain	Cell Type/System	IC ₅₀ / EC ₅₀
Hemolysis Inhibition Assay	Influenza A/WSN/33	Chicken Red Blood Cells	0.57 µM (IC ₅₀)[1]
Trypsin Protection Assay	Influenza A/WSN/33	-	~1 µM (IC ₅₀)[1]
Antiviral Activity Assay	Group 1 Influenza A Viruses	-	0.06 - 0.42 µM (EC ₅₀) [2]

Experimental Protocols

This section provides a detailed methodology for performing the hemagglutination inhibition assay to evaluate the antiviral activity of **BMS-199945**.

Materials and Reagents

- **BMS-199945**
- Influenza A virus stock with a known hemagglutination (HA) titer
- Phosphate-Buffered Saline (PBS), pH 7.2
- 0.5% suspension of chicken red blood cells (RBCs) in PBS
- V-bottom 96-well microtiter plates
- Multichannel pipettes and sterile tips

- Dimethyl sulfoxide (DMSO) for compound dilution

Preliminary Steps: Determination of Virus Titer (HA Assay)

Before performing the HI assay, the hemagglutination titer of the virus stock must be determined. This is crucial to standardize the amount of virus used in the inhibition assay.

- Add 50 µL of PBS to all wells of a 96-well V-bottom plate.
- Add 50 µL of the virus stock to the first well of a row.
- Perform a 2-fold serial dilution by transferring 50 µL from the first well to the second, and so on, down the row. Discard the final 50 µL from the last well.
- Add 50 µL of 0.5% chicken RBC suspension to all wells.
- Incubate the plate at room temperature for 30-60 minutes.
- The HA titer is the reciprocal of the highest dilution of the virus that causes complete hemagglutination (a uniform reddish suspension). For the HI assay, 4 hemagglutination units (HAU) of the virus are typically used. To calculate the dilution needed for 4 HAU, divide the HA titer by 4. For example, if the HA titer is 128, you would use a 1:32 dilution of the virus stock.

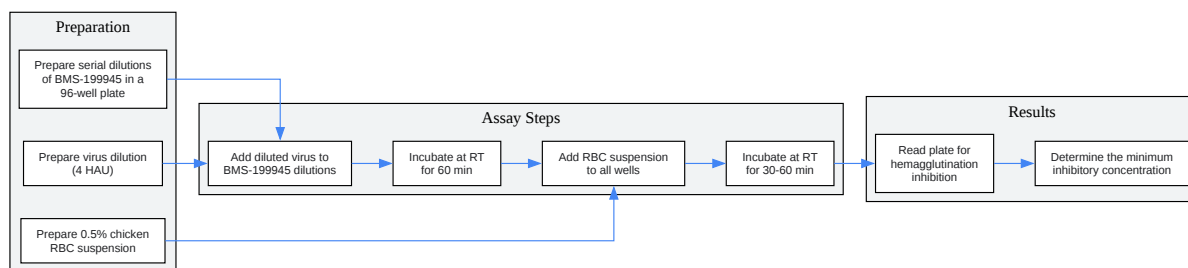
Hemagglutination Inhibition (HI) Assay Protocol

- Compound Preparation: Prepare a stock solution of **BMS-199945** in DMSO. Further dilute the stock solution in PBS to the desired starting concentration.
- Plate Setup:
 - Add 25 µL of PBS to all wells of a V-bottom 96-well plate.
 - Add 25 µL of the prepared **BMS-199945** working solution to the first well of each row designated for testing.

- Perform a 2-fold serial dilution by transferring 25 μ L from the first well to the subsequent wells in the same row. Discard the final 25 μ L from the last well of the dilution series.
- Include the following controls:
 - Virus Control: 25 μ L of PBS (no compound).
 - RBC Control: 50 μ L of PBS (no virus or compound).
 - Compound Cytotoxicity Control: Serial dilutions of **BMS-199945** without the addition of virus.
- Virus Addition: Add 25 μ L of the diluted virus (containing 4 HAU) to all wells except the RBC control wells.
- Incubation: Gently tap the plate to mix and incubate at room temperature for 60 minutes to allow the compound to interact with the virus.
- RBC Addition: Add 50 μ L of the 0.5% chicken RBC suspension to all wells.
- Final Incubation: Gently tap the plate to mix and incubate at room temperature for 30-60 minutes, or until the RBC control wells show a clear button formation at the bottom.
- Reading the Results:
 - Positive Hemagglutination (No Inhibition): A uniform reddish suspension of RBCs, indicating that the virus has agglutinated the cells. This is expected in the virus control wells.
 - Negative Hemagglutination (Inhibition): A sharp, well-defined "button" of RBCs at the bottom of the well, identical to the RBC control. This indicates that **BMS-199945** has inhibited viral hemagglutination.
- Determining the HI Titer: The HI titer is the reciprocal of the highest dilution of **BMS-199945** that completely inhibits hemagglutination.

Visualizations

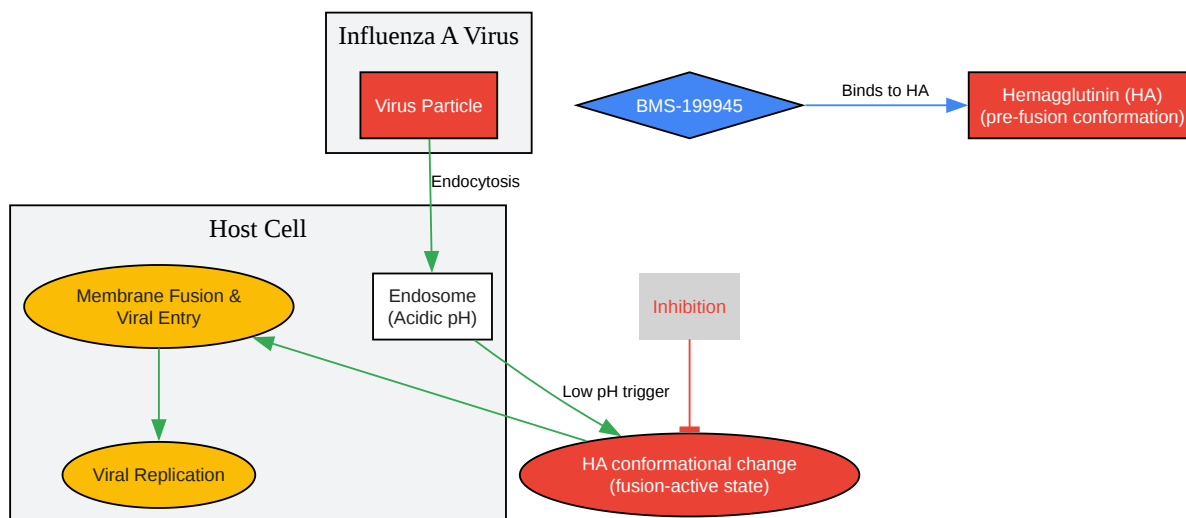
Experimental Workflow for Hemagglutination Inhibition Assay



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Caption: Workflow of the hemagglutination inhibition assay with **BMS-199945**.

Mechanism of Action of BMS-199945



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Caption: **BMS-199945** inhibits influenza A virus entry by binding to hemagglutinin.

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References

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